

# Proper Disposal of PSB-12379: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PSB-12379

Cat. No.: B610305

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For researchers, scientists, and drug development professionals handling **PSB-12379**, a potent inhibitor of ecto-5'-nucleotidase (CD73), adherence to proper disposal procedures is crucial for maintaining a safe laboratory environment.<sup>[1][2]</sup> While **PSB-12379** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), responsible chemical management practices must be followed.<sup>[3][4]</sup>

## Chemical and Safety Data Overview

A comprehensive understanding of the chemical and safety properties of **PSB-12379** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>23</sub> N <sub>5</sub> O <sub>9</sub> P <sub>2</sub>
Molecular Weight	515.35 g/mol
Purity	≥98%
Solubility in Water	Approximately 5 mg/mL (with sonication)
Storage Temperature	-20°C
HMIS Rating	Health: 0, Fire: 0, Reactivity: 0
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0

## Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for the safe disposal of **PSB-12379** in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **PSB-12379** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

2. Disposal of Unused Solid **PSB-12379**:

- If the amount is small, it can be disposed of as non-hazardous solid waste.
- For larger quantities, consult your institution's environmental health and safety (EHS) office for guidance on disposal as chemical waste.

3. Disposal of **PSB-12379** Solutions:

- Aqueous solutions of **PSB-12379** should not be stored for more than one day.<sup>[5]</sup>
- Absorb liquid solutions with an inert material, such as vermiculite, dry sand, or earth.
- Place the absorbent material into a suitable, sealable container.
- Label the container clearly as "Waste containing **PSB-12379**".
- Dispose of the container as non-hazardous chemical waste in accordance with your local and institutional regulations. Do not pour solutions down the drain.

4. Decontamination of Glassware and Surfaces:

- Rinse any glassware or surfaces that have come into contact with **PSB-12379** thoroughly with water.

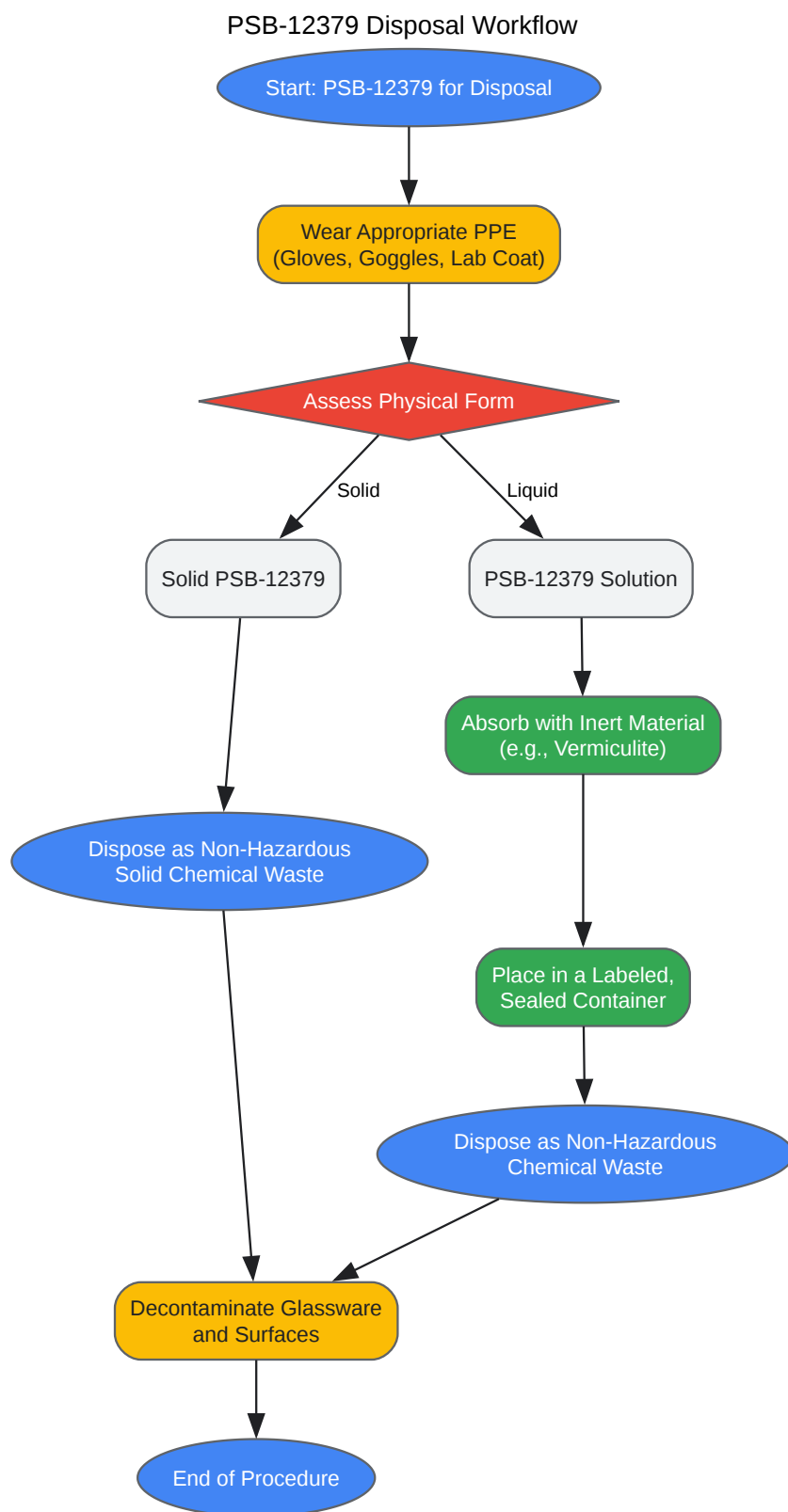
- A subsequent wash with a standard laboratory detergent is recommended.
- Decontaminate surfaces and equipment by scrubbing with alcohol.[4]

#### 5. Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention.[4]
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove any contaminated clothing.[4]
- Inhalation: Move to an area with fresh air. If breathing is difficult, seek medical attention.[4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[4]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **PSB-12379**.



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Caption: Logical workflow for the safe disposal of **PSB-12379**.

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